

troubleshooting CC-885-CH2-Peg1-NH-CH3 solubility issues in DMSO

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Compound of Interest

Compound Name: CC-885-CH2-Peg1-NH-CH3

Cat. No.: B12412776

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Technical Support Center: CC-885-CH2-Peg1-NH-CH3

Disclaimer: The compound "**CC-885-CH2-Peg1-NH-CH3**" is a specific derivative of the known cereblon modulator, CC-885. Publicly available data for this exact derivative is limited. This guide is based on the known properties of the parent compound CC-885 and established principles for handling complex organic molecules in DMSO. The PEG (polyethylene glycol) linker may influence solubility, and these guidelines should be used as a starting point for your experiments.

Frequently Asked Questions (FAQs)

Q1: My **CC-885-CH2-Peg1-NH-CH3** powder is not dissolving in DMSO. What are the common causes?

A1: Several factors can impede dissolution in DMSO. First, verify the quality of your solvent; DMSO is highly hygroscopic and readily absorbs atmospheric moisture, which can significantly reduce its solvating power.^{[1][2]} Always use fresh, anhydrous, high-purity (e.g., cell culture or HPLC grade) DMSO from a tightly sealed container.^[1] Second, the intended concentration may exceed the compound's solubility limit. Finally, insufficient physical agitation may fail to break up the compound's crystal lattice energy.^[3]

Q2: What is the expected solubility of the parent compound, CC-885, in DMSO? I see different values from different suppliers.

A2: You are correct, reported solubility values for CC-885 in DMSO vary significantly between suppliers. This variation can be due to differences in the crystalline form of the compound (amorphous vs. highly crystalline), purity, and the dissolution methodology used (e.g., with or without sonication).^{[3][4]} It is crucial to consult the Certificate of Analysis for your specific batch, but the published data provides a useful range.

Q3: My compound dissolved perfectly in DMSO initially, but after storing it at -20°C, I see a precipitate. What happened?

A3: This is a common issue. Precipitation upon storage, especially after freeze-thaw cycles, can occur for several reasons. The compound may have initially formed a supersaturated solution that is not stable over the long term.^[4] Each freeze-thaw cycle increases the probability of crystallization into a less soluble, more stable thermodynamic form.^{[3][4]} Additionally, if the vial is not sealed properly, moisture can be absorbed into the DMSO upon warming, reducing solubility and causing the compound to precipitate.^[4]

Q4: When I dilute my DMSO stock into my aqueous cell culture medium, the compound immediately "crashes out" or precipitates. How can I prevent this?

A4: This phenomenon occurs due to the rapid change in solvent polarity when a concentrated DMSO stock is added to an aqueous solution.^{[1][5]} The compound, which is soluble in the organic DMSO, is not soluble in the aqueous environment of the media. To prevent this, use a serial or stepwise dilution method.^{[1][5]} Also, ensure the final concentration of DMSO in your culture medium is as low as possible (ideally below 0.1% and not exceeding 0.5%) to avoid cellular toxicity and solubility issues.^{[5][6]} Pre-warming the media to 37°C can also help maintain solubility.^[5]

Troubleshooting Guide

This guide provides solutions to specific issues you may encounter.

Problem	Potential Cause	Recommended Solution
Powder will not dissolve in DMSO at the desired concentration.	1. Hygroscopic DMSO: Solvent has absorbed water. 2. Concentration too high: Exceeds the solubility limit. 3. Insufficient Energy: Inadequate mixing or heating.	1. Use a fresh, unopened bottle of anhydrous, high-purity DMSO.[1] 2. Prepare a more dilute stock solution (e.g., try 5 mM if 10 mM fails).[1] 3. Vortex vigorously. If needed, sonicate in a water bath for 5-10 minutes or gently warm the solution to 37°C.[1][7]
Stock solution is hazy or cloudy after preparation.	Incomplete Dissolution: Micro-precipitates are present.	Centrifuge the vial to pellet the undissolved compound. Carefully collect the supernatant, which represents the saturated solution at that temperature. Determine the concentration of this supernatant (e.g., via UV-Vis) to find the actual solubility limit.
Compound precipitates from DMSO stock during storage.	1. Freeze-thaw cycles: Promotes crystallization. 2. Unstable supersaturated solution. 3. Moisture absorption.	1. Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. [2] 2. Prepare a fresh stock solution before each experiment or re-dissolve by warming and sonicating before use.[4] 3. Ensure vials are tightly sealed with parafilm.
Compound precipitates upon dilution into aqueous buffer/media.	Rapid Solvent Exchange: Compound is not soluble in the aqueous environment.	Perform a serial dilution. First, create an intermediate dilution of your stock in pre-warmed (37°C) media, then add this to the final culture volume.[5] Add the stock solution dropwise

while gently vortexing the media.[\[5\]](#)

Data Presentation

Table 1: Reported Solubility of Parent Compound CC-885 in DMSO

Note: These values are for the parent compound CC-885 and should be used as a reference. The solubility of the specified derivative may vary.

Supplier	Reported Solubility	Molar Equivalent (MW: 440.88 g/mol)	Notes
Cayman Chemical	~12.5 mg/mL [8]	~28.35 mM	-
MedChemExpress	66.67 mg/mL [7]	~151.22 mM	Requires sonication. [7]
Selleck Chemicals	40 mg/mL - 88 mg/mL [2]	~90.72 mM - 199.6 mM	Notes that moisture-absorbing DMSO reduces solubility. [2]
TargetMol	67.5 mg/mL [9]	~153.1 mM	Recommends sonication. [9]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution

- Preparation: Bring the vial of **CC-885-CH2-Peg1-NH-CH3** and a new, sealed bottle of anhydrous, high-purity DMSO to room temperature.
- Weighing: Weigh the desired amount of compound powder in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of anhydrous DMSO to achieve the target concentration.

- Agitation: Vortex the solution vigorously for 2-3 minutes.
- Sonication (If Needed): If particles are still visible, place the vial in a water bath sonicator for 5-15 minutes. Avoid overheating the sample.[\[7\]](#)[\[9\]](#)
- Gentle Heating (If Needed): If sonication is insufficient, place the vial in a 37°C water bath for 10-15 minutes, vortexing intermittently.[\[1\]](#)
- Inspection: Visually inspect the solution against a light source to ensure it is clear and free of particles.
- Storage: If not for immediate use, aliquot the stock solution into single-use, tightly sealed vials to minimize freeze-thaw cycles and store at -20°C or -80°C, protected from light.[\[2\]](#)

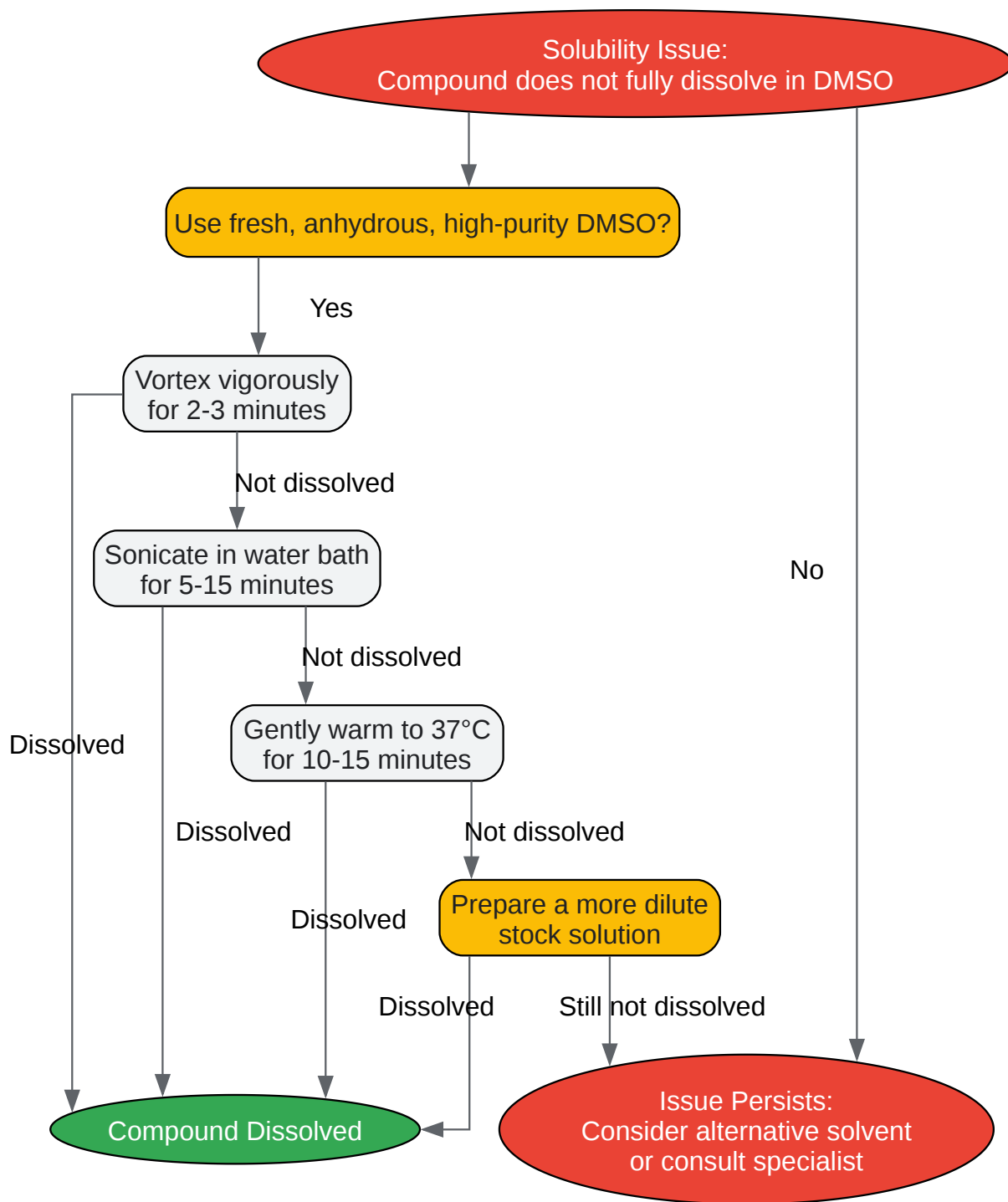
Protocol 2: Preventing Precipitation During Dilution into Aqueous Media

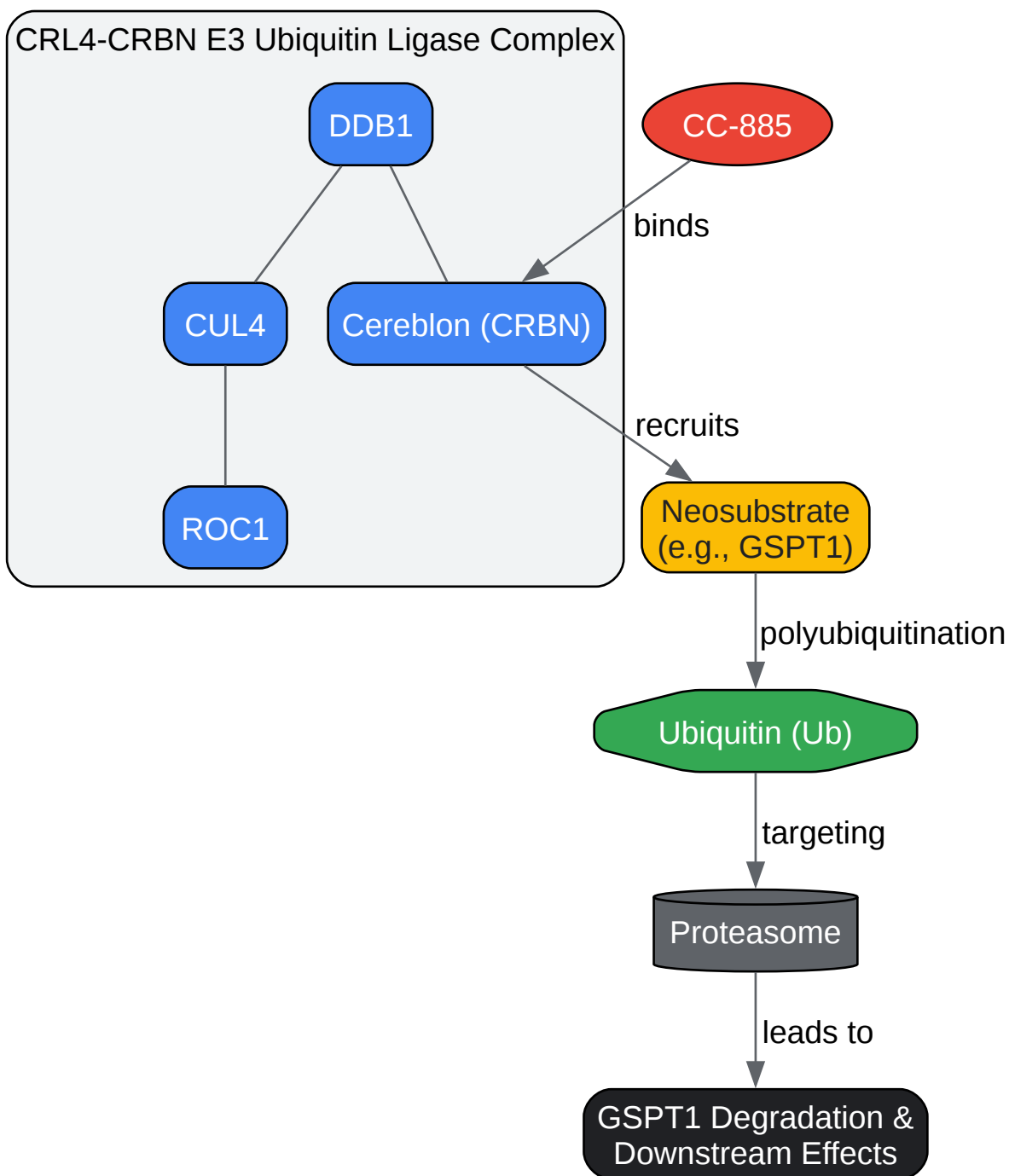
This protocol is for preparing a final concentration of 10 μM in a 1 mL cell culture volume from a 10 mM DMSO stock.

- Thaw and Warm: Thaw a single-use aliquot of the 10 mM stock solution at room temperature. Pre-warm your complete cell culture medium to 37°C.[\[5\]](#)
- Prepare Intermediate Dilution (100 μM): In a sterile tube, add 998 μL of the pre-warmed cell culture medium. Add 2 μL of the 10 mM DMSO stock solution. This creates a 100 μM intermediate solution with 0.2% DMSO. Mix thoroughly by gentle vortexing.
- Prepare Final Working Solution (10 μM): To a culture plate well already containing 900 μL of cells in medium, add 100 μL of the 100 μM intermediate dilution.
- Final Concentrations: The final volume is 1 mL, the final compound concentration is 10 μM , and the final DMSO concentration is 0.02%, which is well-tolerated by most cell lines.

Visualizations

Troubleshooting Workflow





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